Spectroscopic Characterization of 5-bromo-3-iodopyridine-2-carboxylic acid: A Technical Guide

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Compound of Interest

Compound Name:	*5-bromo-3-iodopyridine-2-carboxylic acid*
CAS No.:	*2677885-07-1*
Cat. No.:	*B6213183*

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Introduction

5-bromo-3-iodopyridine-2-carboxylic acid is a highly functionalized heterocyclic compound of interest in medicinal chemistry and materials science. Its utility as a synthetic intermediate stems from the distinct reactivity of its substituent groups: a carboxylic acid for amide coupling and other derivatizations, and bromo and iodo groups that are amenable to various cross-coupling reactions. A thorough understanding of its spectroscopic properties is paramount for its unambiguous identification, purity assessment, and quality control in research and development settings.

This technical guide provides a comprehensive overview of the expected spectroscopic data for **5-bromo-3-iodopyridine-2-carboxylic acid**, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). While experimental spectra for this specific molecule are not widely published, this guide synthesizes data from closely related structures and foundational spectroscopic principles to present a

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robust, predictive analysis. The methodologies and interpretations herein are designed to be a practical resource for researchers, scientists, and drug development professionals.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **5-bromo-3-iodopyridine-2-carboxylic acid**, both ^{1}H and ^{13}C NMR are essential for structural confirmation.

Predicted ^{1}H NMR Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~13.0 - 14.0	broad singlet	1H	-COOH
~8.45	doublet	1H	H-6
~8.20	doublet	1H	H-4

Predicted ^{13}C NMR Data

Chemical Shift (δ) ppm	Assignment
~165	C=O
~152	C-6
~148	C-2
~145	C-4
~120	C-5
~95	C-3

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of **5-bromo-3-iodopyridine-2-carboxylic acid** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$). The choice of solvent is critical as it can influence chemical shifts, particularly for the acidic

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proton.[1] DMSO-d_6 is often preferred for carboxylic acids as it solubilizes them well and allows for the observation of the exchangeable carboxylic acid proton.

- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion and resolution.
- ^{1}H NMR Acquisition:
  - Acquire a standard one-dimensional ^{1}H NMR spectrum.
  - Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans for good signal-to-noise.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum.
  - Due to the low natural abundance of ^{13}C, a larger number of scans (e.g., 1024 or more) and a longer relaxation delay may be necessary.
- 2D NMR (Optional but Recommended): For unambiguous assignment, especially in more complex derivatives, 2D NMR experiments such as HSQC (Heteronuclear Single Quantum Coherence) and HMBC (Heteronuclear Multiple Bond Correlation) are invaluable.[2] HSQC correlates protons to their directly attached carbons, while HMBC reveals longer-range (2-3 bond) correlations.

Data Interpretation

The predicted NMR data reveals the key structural features of **5-bromo-3-iodopyridine-2-carboxylic acid**:

- ^{1}H NMR:
  - The downfield signal at ~13-14 ppm is characteristic of a carboxylic acid proton, which is typically broad due to hydrogen bonding and chemical exchange.[3]
  - The pyridine ring displays two aromatic protons. Due to the electron-withdrawing nature of the nitrogen and the substituents, these protons are expected to be in the downfield region

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of the aromatic spectrum.[2] The proton at the 6-position (H-6) is adjacent to the nitrogen and is expected to be the most deshielded, appearing at a higher chemical shift (~8.45 ppm). The proton at the 4-position (H-4) would be at a slightly lower chemical shift (~8.20 ppm). The coupling between these two protons would be a small meta-coupling (^4J), resulting in both signals appearing as doublets.

- ^{13}C NMR:
  - The signal at ~165 ppm is typical for a carboxylic acid carbonyl carbon.[3][4]
  - The carbon atoms of the pyridine ring have distinct chemical shifts influenced by the substituents. The carbon bearing the iodine (C-3) is expected to be significantly shielded (upfield shift) to around 95 ppm due to the "heavy atom effect". The carbon bearing the bromine (C-5) would be around 120 ppm. The carbons attached to protons (C-4 and C-6) and the carbon attached to the carboxylic acid (C-2) will have shifts influenced by the electronegativity of the nitrogen and the other substituents.[5][6][7]

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule.

Predicted IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Assignment
3300 - 2500	Broad	O-H stretch (carboxylic acid)
~1710	Strong, sharp	C=O stretch (carboxylic acid)
~1600, ~1450	Medium	C=C and C=N stretching (aromatic ring)
~1300	Medium	C-O stretch and O-H bend
Below 800	Medium-Strong	C-Br and C-I stretching

Experimental Protocol: IR Data Acquisition

- Sample Preparation:

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- Solid State (ATR): Place a small amount of the solid sample directly on the diamond crystal of an Attenuated Total Reflectance (ATR) accessory. This is the most common and convenient method.
- Solid State (KBr pellet): Grind a small amount of the sample with dry potassium bromide (KBr) and press it into a thin, transparent pellet.

- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty sample compartment (or just the ATR crystal).
  - Record the sample spectrum. The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
  - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

Data Interpretation

The IR spectrum provides clear evidence for the key functional groups:

- Carboxylic Acid: The most prominent feature will be a very broad absorption band from 3300 to 2500 cm^{-1}, which is characteristic of the O-H stretching vibration in a hydrogen-bonded carboxylic acid dimer.[3][8][9][10] Superimposed on this broad band may be sharper C-H stretching absorptions. A strong, sharp peak around 1710 cm^{-1} is indicative of the C=O (carbonyl) stretching vibration.[8][10] Conjugation with the pyridine ring may slightly lower this frequency.[10]
- Pyridine Ring: Aromatic C=C and C=N stretching vibrations typically appear as a series of bands in the 1600-1450 cm^{-1} region.
- Halogens: The C-Br and C-I stretching vibrations absorb at lower frequencies, typically below 800 cm^{-1}, in the fingerprint region of the spectrum.

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Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule, as well as structural information based on its fragmentation pattern.

Predicted Mass Spectrometry Data

m/z Value	Interpretation
~329/331	Molecular ion peak $[M]^+$ and $[M+2]^+$ (due to Br isotopes)
~284/286	$[M - COOH]^+$
~205	$[M - COOH - Br]^+$
~127	I^+
~79/81	Br^+

Experimental Protocol: MS Data Acquisition

- Sample Introduction: The sample can be introduced into the mass spectrometer via various methods, including direct infusion, or coupled to a separation technique like Gas Chromatography (GC) or Liquid Chromatography (LC). For a non-volatile solid like this, LC-MS or direct infusion would be most appropriate.
- Ionization: Electrospray ionization (ESI) is a common technique for polar molecules like carboxylic acids. Electron ionization (EI) can also be used, which typically induces more fragmentation.
- Mass Analysis: A high-resolution mass analyzer, such as a Time-of-Flight (TOF) or Orbitrap, is highly recommended to determine the accurate mass and, therefore, the elemental formula of the molecular ion and its fragments.

Data Interpretation

- Molecular Ion: The molecular ion peak is crucial for confirming the molecular weight. Due to the presence of bromine, which has two major isotopes (^{79}Br and ^{81}Br) in nearly a 1:1 ratio,

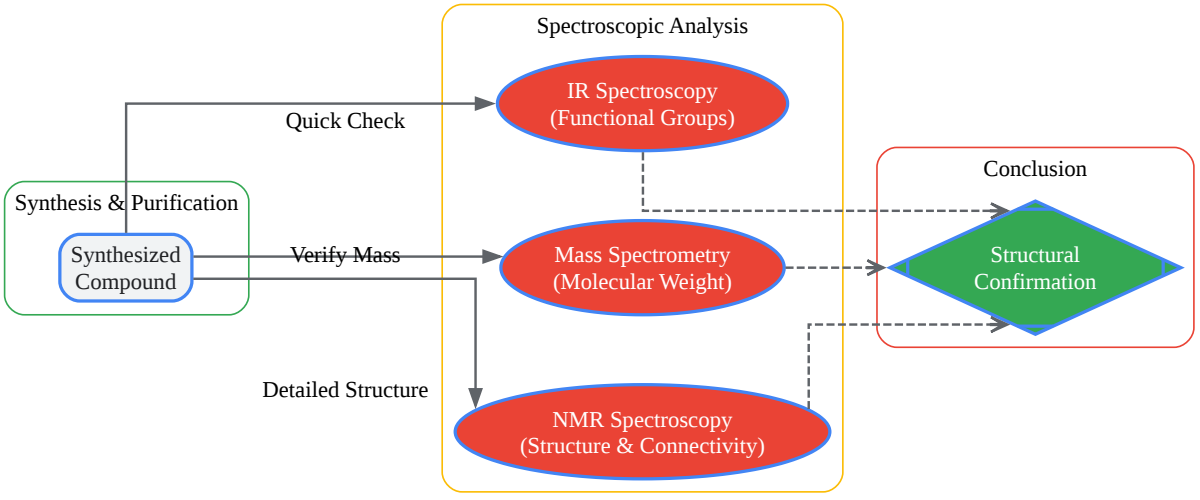
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the molecular ion will appear as a pair of peaks ($[M]^+$ and $[M+2]^+$) of almost equal intensity. This isotopic pattern is a definitive indicator of the presence of one bromine atom.

- Fragmentation: The fragmentation pattern provides structural clues. Common fragmentation pathways for pyridine carboxylic acids include the loss of the carboxylic acid group (-COOH) as a radical, leading to a fragment at [M - 45].[11][12] Subsequent loss of the halogen atoms (Br or I) can also be observed. The fragmentation of the pyridine ring itself can also occur.

Integrated Spectroscopic Workflow

A logical workflow for the characterization of **5-bromo-3-iodopyridine-2-carboxylic acid** integrates these techniques for a comprehensive analysis.



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Caption: Integrated workflow for spectroscopic characterization.

Conclusion

The combination of NMR, IR, and Mass Spectrometry provides a complete and unambiguous characterization of **5-bromo-3-iodopyridine-2-carboxylic acid**. Each technique offers complementary information, from the identification of functional groups by IR, to the determination of molecular weight and elemental composition by MS, and finally to the detailed mapping of the molecular structure by NMR. This guide provides a predictive framework for the spectroscopic analysis of this important synthetic intermediate, empowering researchers to confidently identify and utilize it in their work.

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